

Goniodiol 7-acetate: A Technical Overview of its Chemical Properties and Cytotoxic Activity

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Compound of Interest

Compound Name: Goniodiol 7-acetate

Cat. No.: B134544

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Core Compound Details

CAS Number: 96422-53-6

Molecular Weight: 276.28 g/mol [\[1\]](#)

Property	Value	Source
CAS Number	96422-53-6	PubChem [1]
Molecular Formula	C ₁₅ H ₁₆ O ₅	PubChem [1]
Molecular Weight	276.28 g/mol	PubChem [1]
IUPAC Name	[(1R,2R)-2-hydroxy-1-[(2R)-6-oxo-3,6-dihydro-2H-pyran-2-yl]-2-phenylethyl] acetate	PubChem
Synonyms	(+)-Goniodiol monoacetate, Goniodiol-7-monoacetate	PubChem

Cytotoxic Activity

Goniodiol 7-acetate, a naturally occurring styrylpyrone isolated from plants of the Goniothalamus genus, has demonstrated significant cytotoxic effects against a range of human cancer cell lines.[2] This activity suggests its potential as a lead compound in the development of novel anticancer therapeutics.

Cell Line	Activity Metric	Value	Reference
KB	ED ₅₀	< 0.1 µg/mL	[J Nat Prod. 1991][2]
P-388	ED ₅₀	< 0.1 µg/mL	[J Nat Prod. 1991][2]
RPMI	ED ₅₀	< 0.1 µg/mL	[J Nat Prod. 1991]
TE671	ED ₅₀	< 0.1 µg/mL	[J Nat Prod. 1991][2]
ASK	IC ₅₀	10.28 µM	[ScienceAsia 48 (2022)][3]

Experimental Protocols

Isolation of Goniodiol 7-acetate from Goniothalamus repevensis

A general protocol for the isolation of **Goniodiol 7-acetate** from the leaves and twigs of Goniothalamus repevensis involves solvent extraction followed by chromatographic separation.

- **Extraction:** The plant material is extracted with methanol (MeOH).
- **Fractionation:** The resulting crude extract is then subjected to column chromatography over silica gel.
- **Elution:** A gradient of ethyl acetate (EtOAc) in hexanes is used to elute the fractions.
- **Crystallization:** **Goniodiol 7-acetate** is typically obtained from fractions eluted with a mixture of EtOAc-hexanes (e.g., 1:9, 1:4, and 3:7 v/v) followed by crystallization from an EtOAc-hexanes solvent system.[3]

Cytotoxicity Assay: MTT Protocol

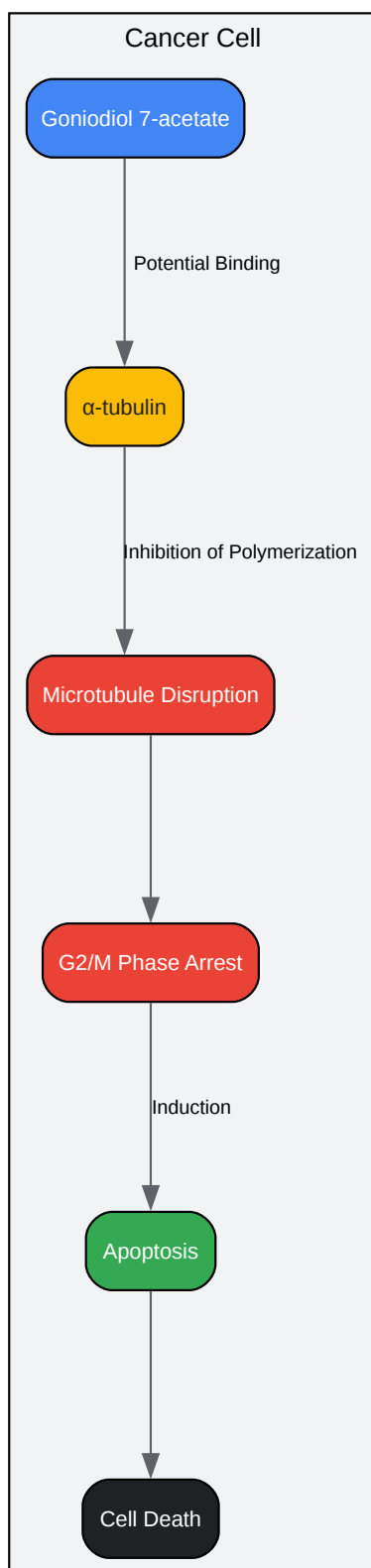
The cytotoxic activity of **Goniodiol 7-acetate** can be determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- **Cell Seeding:** Cancer cells are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with various concentrations of **Goniodiol 7-acetate** and incubated for a specified period (e.g., 48 or 72 hours).
- **MTT Addition:** After the incubation period, MTT solution is added to each well, and the plate is incubated for a few hours to allow the formation of formazan crystals by viable cells.
- **Solubilization:** The formazan crystals are solubilized by adding a solubilizing agent, such as dimethyl sulfoxide (DMSO).
- **Absorbance Measurement:** The absorbance of the resulting colored solution is measured using a microplate reader at a specific wavelength (e.g., 570 nm). The absorbance is directly proportional to the number of viable cells.
- **Data Analysis:** The percentage of cell viability is calculated relative to untreated control cells, and the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined.

Postulated Mechanism of Action and Signaling Pathway

While the precise signaling pathway of **Goniodiol 7-acetate** is still under investigation, studies on related styryl lactones and initial research on **Goniodiol 7-acetate** suggest a mechanism involving the induction of apoptosis and cell cycle arrest. Some evidence points towards an interaction with α -tubulin, a key component of the cytoskeleton involved in cell division.^[4]

The proposed mechanism suggests that **Goniodiol 7-acetate** may disrupt microtubule dynamics by binding to α -tubulin. This disruption can lead to a halt in the cell cycle at the G2/M phase, preventing the cell from entering mitosis. Prolonged G2/M arrest can then trigger the intrinsic apoptotic pathway, leading to programmed cell death.

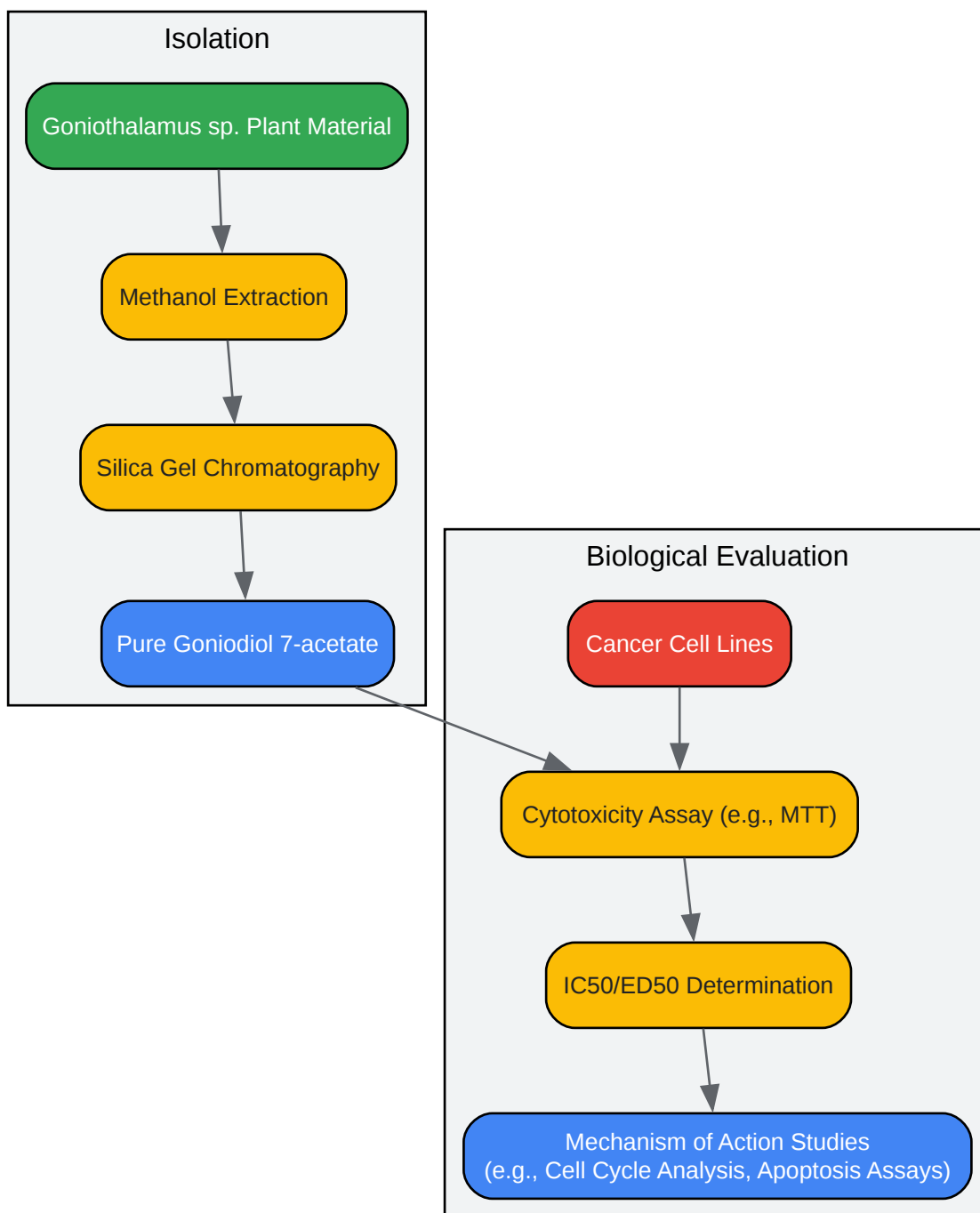


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Caption: Postulated signaling pathway for **Goniodiol 7-acetate** induced cytotoxicity.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the investigation of the cytotoxic properties of **Goniodiol 7-acetate**.



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Caption: General experimental workflow for isolating and evaluating **Goniodiol 7-acetate**.

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- To cite this document: BenchChem. [Goniodiol 7-acetate: A Technical Overview of its Chemical Properties and Cytotoxic Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134544#goniodiol-7-acetate-cas-number-and-molecular-weight]

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